Introduction: The Strategic Value of Biaryl Moieties and Advanced Synthetic Reagents

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Compound of Interest

Compound Name:	*3-(2-Morpholinoethoxy)phenylboronic acid*
CAS No.:	*787591-35-9*
Cat. No.:	*B1592322*

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Biaryl structures are a cornerstone of modern medicinal chemistry and materials science, forming the foundational core of numerous approved pharmaceuticals, agrochemicals, and organic electronic materials.[1][2][3] The carbon-carbon bond linking two aromatic rings imparts unique conformational and electronic properties, crucial for molecular recognition and function. The Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction stands as the preeminent method for forging this bond, celebrated for its operational simplicity, mild conditions, and exceptional tolerance of diverse functional groups.[4][5][6]

In the pursuit of synthesizing complex molecules with tailored properties, the choice of building blocks is paramount. **3-(2-Morpholinoethoxy)phenylboronic acid** is an advanced reagent strategically designed for researchers in drug discovery. It not only participates efficiently in C-C bond formation but also introduces a morpholinoethoxy fragment—a privileged scaffold in pharmaceutical design. This moiety is known to enhance aqueous solubility, improve pharmacokinetic profiles, and provide a versatile handle for further chemical elaboration. This guide provides a comprehensive technical overview, from mechanistic principles to detailed

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laboratory protocols, for leveraging this reagent in the synthesis of high-value biaryl compounds.

Part 1: The Suzuki-Miyaura Reaction - A Mechanistic Deep Dive

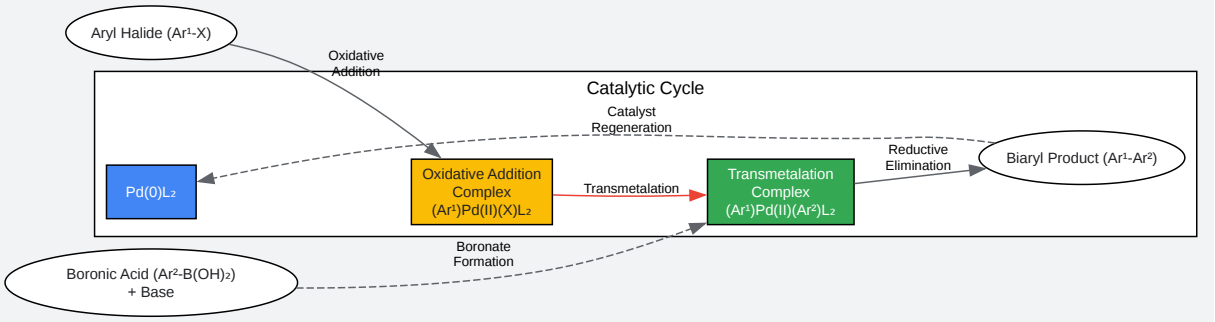
A thorough understanding of the reaction mechanism is critical for rational optimization and troubleshooting. The Suzuki-Miyaura coupling is a catalytic cycle centered on a palladium complex that shuttles between Pd(0) and Pd(II) oxidation states.[7] The cycle comprises three fundamental, sequential steps: Oxidative Addition, Transmetalation, and Reductive Elimination.[4][5][8]

- Oxidative Addition: The cycle initiates with the insertion of a coordinatively unsaturated Pd(0) species into the carbon-halide bond of the aryl halide (Ar^1-X). This is often the rate-determining step of the reaction.[4] The choice of palladium source and, critically, the supporting ligands, is key. Electron-rich and bulky phosphine ligands (e.g., Buchwald-type ligands) or N-heterocyclic carbenes (NHCs) accelerate this step, particularly for less reactive aryl chlorides.[4][7]

- Transmetalation: This step involves the transfer of the organic group from the boron atom to the palladium(II) center. The process requires activation of the organoboron species by a base. The base reacts with the boronic acid (Ar^2-$B(OH)_2$) to form a more nucleophilic boronate complex (e.g., $[Ar^2\text{-}B(OH)_3]^-$), which facilitates the ligand exchange on the palladium complex, displacing the halide.[5] The choice of base (e.g., K_2CO_3, K_3PO_4, Cs_2CO_3) and the presence of water can significantly influence the rate and efficiency of transmetalation.[9]

- Reductive Elimination: This is the final, product-forming step. The two organic fragments (Ar^1 and Ar^2) on the palladium(II) center couple, forming the new C-C bond of the biaryl product (Ar^1-Ar^2). This process simultaneously regenerates the catalytically active Pd(0) species, which re-enters the cycle.[4][7]

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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Part 2: Protocol for Biaryl Synthesis Using 3-(2-Morpholinoethoxy)phenylboronic Acid

This protocol provides a reliable starting point for the coupling of **3-(2-Morpholinoethoxy)phenylboronic acid** with a generic aryl bromide. Optimization of catalyst, ligand, base, and solvent may be required for specific substrates.

Materials and Reagents

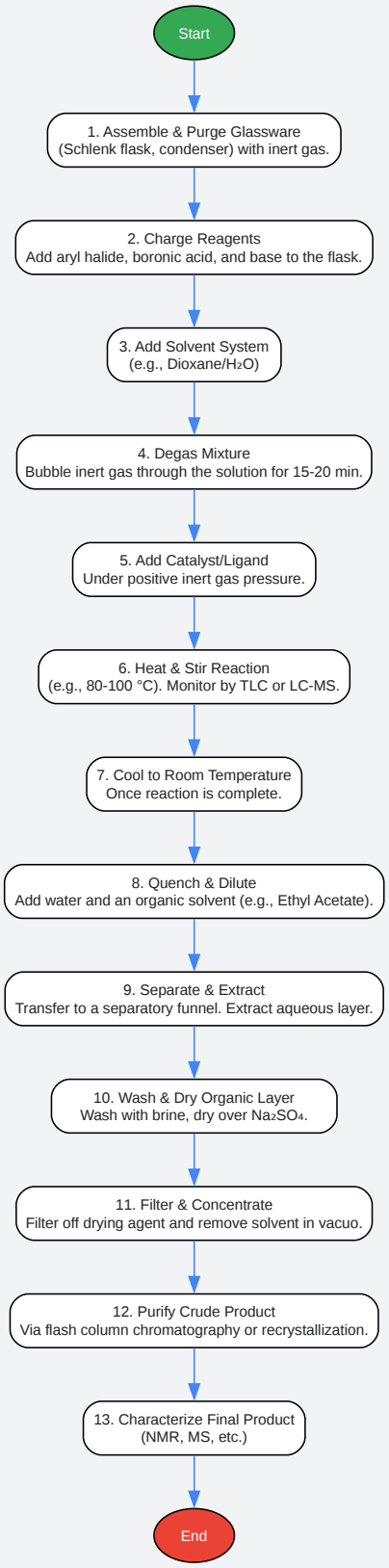
- Aryl Halide: e.g., 4-Bromoanisole (1.0 equiv)
- Boronic Acid: **3-(2-Morpholinoethoxy)phenylboronic acid** (1.2-1.5 equiv)
- Palladium Catalyst: Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (1-5 mol%) or Palladium(II) acetate [$Pd(OAc)_2$] with a suitable ligand.
- Ligand (if using $Pd(OAc)_2$): e.g., SPhos, XPhos (2-10 mol%)
- Base: Potassium Carbonate (K_2CO_3) or Cesium Carbonate (Cs_2CO_3) (2.0-3.0 equiv)
- Solvent System: Dioxane/Water (4:1) or Toluene/Ethanol/Water mixture.

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- Anhydrous Sodium Sulfate (Na_2SO_4) or Magnesium Sulfate ($MgSO_4$)
- Solvents for Extraction and Chromatography: Ethyl acetate, Hexanes, Dichloromethane.
- Inert Gas: Argon or Nitrogen.

Experimental Workflow

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Caption: Step-by-step workflow for a typical Suzuki-Miyaura coupling experiment.

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Detailed Step-by-Step Procedure

- Reaction Setup: To a flame-dried Schlenk flask equipped with a magnetic stir bar and a reflux condenser, add the aryl bromide (1.0 equiv), **3-(2-Morpholinoethoxy)phenylboronic acid** (1.2 equiv), and potassium carbonate (2.0 equiv).
- Inert Atmosphere: Evacuate and backfill the flask with argon or nitrogen three times to establish an inert atmosphere.
- Solvent Addition: Add the degassed solvent system (e.g., Dioxane/H_2O, 4:1) via syringe.
- Degassing: Vigorously stir the mixture while bubbling argon through it for 15-20 minutes. Proper degassing is crucial to prevent catalyst oxidation and homocoupling side reactions.[7][9]
- Catalyst Addition: Under a positive flow of argon, add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 3 mol%).
- Heating and Monitoring: Heat the reaction mixture to 90 °C with vigorous stirring. Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until the limiting starting material is consumed (typically 4-12 hours).
- Work-up: Cool the reaction to room temperature. Dilute the mixture with water and ethyl acetate. Transfer the contents to a separatory funnel.
- Extraction: Separate the layers. Extract the aqueous phase twice more with ethyl acetate. Combine the organic layers.
- Washing and Drying: Wash the combined organic layers with brine, then dry over anhydrous sodium sulfate (Na_2SO_4).
- Purification: Filter the mixture to remove the drying agent and concentrate the filtrate under reduced pressure. The resulting crude residue can be purified by flash column chromatography on silica gel to yield the desired biaryl product.[10][11]

Part 3: Parameter Optimization and Data

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The success of a Suzuki-Miyaura coupling often depends on the careful selection of reaction parameters. The table below summarizes key variables and provides evidence-based starting points for optimization.

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Parameter	Common Choices	Rationale & Causality
Palladium Source	$Pd(PPh_3)_4$, $PdCl_2(dppf)$, $Pd_2(dba)_3$, $Pd(OAc)_2$	Pd(0) sources like $Pd(PPh_3)_4$ can be used directly. Pd(II) sources require in-situ reduction or are part of pre-catalyst systems. The choice depends on substrate reactivity and stability.[6]
Ligand	Monodentate: PPh_3, Buchwald ligands (SPhos, XPhos) Bidentate: dppf	Electron-rich and bulky ligands facilitate the oxidative addition step, especially for challenging substrates like aryl chlorides, and promote the final reductive elimination.[4][7]
Base	K_2CO_3, Cs_2CO_3, K_3PO_4, CsF	A base is required to form the active boronate species for transmetalation.[5] Stronger bases (e.g., K_3PO_4) and more soluble ones (e.g., Cs_2CO_3) can accelerate the reaction, particularly with hindered substrates.[2][12]
Solvent	Toluene/H_2O, Dioxane/H_2O, THF, DMF	A biphasic system with water is common, as it helps dissolve the inorganic base and facilitates transmetalation.[9] [13] The organic solvent must solubilize the aryl halide and catalyst. The morpholinoethoxy group may improve solubility in more polar solvent systems.
Temperature	Room Temp to 120 °C	Most reactions require heating (50-110 °C) to overcome the activation energy of the oxidative addition step.[4][13]

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Microwave conditions can dramatically shorten reaction times.[13]

Part 4: Troubleshooting Common Issues

Even a robust reaction like the Suzuki coupling can encounter issues. Below are common problems and their logical solutions.

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Problem	Potential Cause(s)	Recommended Solution(s)
Low or No Yield	1. Catalyst Inactivation: Oxygen contamination deactivates the Pd(0) catalyst. 2. Inefficient Transmetalation: Incorrect base or solvent choice. 3. Protodeborylation: The boronic acid is cleaved by acidic protons (e.g., from water) before it can transmetalate.	1. Ensure rigorous degassing of all solvents and the reaction mixture. Use fresh, high-quality catalyst.[14] 2. Screen a panel of bases (K_2CO_3, K_3PO_4, Cs_2CO_3) and solvent systems. 3. Use anhydrous solvents and a non-hydroxide base (e.g., CsF) if protodeborylation is suspected.
Homocoupling of Boronic Acid	Presence of oxygen in the reaction mixture, which can promote the oxidative coupling of two boronic acid molecules, mediated by palladium.[7][9][15]	Improve inert atmosphere techniques. Ensure all reagents and solvents are thoroughly degassed before adding the catalyst.
Incomplete Reaction	1. Steric Hindrance: One or both coupling partners are sterically bulky, slowing the reaction. 2. Poor Substrate Reactivity: Aryl chlorides are less reactive than bromides or iodides.[4]	1. Switch to a bulkier, more electron-rich ligand (e.g., an XPhos or SPhos type) to promote oxidative addition and reductive elimination. Increase reaction temperature and time. 2. Use a more active catalyst system and a stronger base.
Difficult Purification	Co-elution of the product with starting materials or byproducts (e.g., homocoupled boronic acid).[16]	1. Optimize the reaction to drive it to completion and minimize side products. 2. Try a different solvent system for column chromatography. 3. Consider recrystallization as an alternative or final purification step.[10] The morpholino group may allow

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for acid/base extraction to remove non-basic impurities.

Conclusion

3-(2-Morpholinoethoxy)phenylboronic acid is a powerful and strategic reagent for the synthesis of biaryl compounds. Its participation in the reliable and versatile Suzuki-Miyaura coupling allows for the direct incorporation of a pharmaceutically relevant morpholine moiety, potentially streamlining the drug discovery process by merging scaffold construction with the introduction of property-enhancing functional groups. By understanding the core mechanism, adhering to rigorous experimental technique, and applying logical troubleshooting, researchers can effectively utilize this reagent to accelerate the development of novel molecular entities.

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